

C.I. Direct Brown 27: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: C.I. Direct Brown 27

Cat. No.: B1619442

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Introduction

C.I. Direct Brown 27 is a synthetic dye belonging to the trisazo class of compounds.^[1] As a direct dye, it is utilized in various industrial applications for coloring cellulosic fibers. This technical guide provides a detailed overview of its chemical structure, physicochemical properties, and manufacturing process.

Chemical Identity and Structure

C.I. Direct Brown 27 is a complex organic molecule characterized by the presence of three azo groups (-N=N-), which are responsible for its color. Its systematic name and key identifiers are summarized below.

Identifier	Value
C.I. Name	Direct Brown 27
C.I. Number	31725
CAS Number	6360-29-8[1]
Molecular Formula	C ₃₉ H ₂₄ N ₇ Na ₃ O ₉ S ₂ [1][2]
Molecular Weight	867.75 g/mol [1][2]
Molecular Structure Class	Trisazo[1]

Physicochemical Properties

The physical and chemical properties of **C.I. Direct Brown 27** determine its suitability for various applications.

Property	Description
Appearance	Dark red-light brown solid.[1]
Solubility	Soluble in water, forming a brown solution. Soluble in ethanol, resulting in a shallow red sauce colored solution.[1]
Behavior in Strong Acid	In concentrated sulfuric acid, it appears blue to blue-black. Upon dilution, a light olive-green precipitation is formed.[1]
Behavior in Strong Base	Addition of a thick sodium hydroxide solution results in an orange-brown precipitation.[1]
Behavior with Hydrochloric Acid	Addition of strong hydrochloric acid to the dye solution leads to an olive-green precipitation.[1]

Synthesis and Manufacturing

The production of **C.I. Direct Brown 27** involves a multi-step diazotization and coupling process. The key stages of the synthesis are outlined below.

Caption: Manufacturing process of **C.I. Direct Brown 27**.

The synthesis begins with the double nitriding of 4-(4-aminophenyl)benzenamine, which is then coupled first with 2-hydroxybenzoic acid and subsequently with 8-aminonaphthalene-2-sulfonic acid.^[1] The resulting product undergoes another diazotization and is finally coupled with 5-aminonaphthalene-2-sulfonic acid to yield **C.I. Direct Brown 27**.^[1]

Logical Relationships of Compound Information

The following diagram illustrates the interconnectedness of the information presented in this guide.

Caption: Information hierarchy for **C.I. Direct Brown 27**.

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References

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- To cite this document: BenchChem. [C.I. Direct Brown 27: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1619442#c-i-direct-brown-27-chemical-structure-and-properties\]](https://www.benchchem.com/product/b1619442#c-i-direct-brown-27-chemical-structure-and-properties)

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